CS476 course syllabus and learning objectives

Author: BenchChem Technical Support Team. **Date**: December 2025

Compound of Interest	
Compound Name:	CS476
Cat. No.:	B1669646

Get Quote

An In-depth Technical Guide to the Core of **CS476**: Programming Language Design

Introduction

This document provides a comprehensive technical overview of the **CS476** course on Programming Language Design. The primary objective of this course is to equip students with the foundational knowledge and practical skills to understand, describe, and reason about the features of various programming languages. The curriculum delves into the theoretical frameworks used to define language behavior and includes the practical implementation of interpreters for these languages. Key paradigms covered include imperative, functional, and object-oriented programming.[1]

Core Learning Objectives

Upon successful completion of **CS476**, individuals will have mastered the ability to:

- Formally Describe Language Syntax and Semantics: Develop a formal understanding of how to specify the structure and meaning of programming languages.[1]

- Implement and Extend Interpreters: Gain hands-on experience in building interpreters for new programming languages and augmenting existing ones with new features.[1]

- Utilize Mathematical Tools for Program Specification: Apply a range of mathematical and logical tools to formally specify and reason about program behavior.[1]

- Understand Diverse Language Paradigms: Comprehend the distinguishing features and underlying principles of imperative, functional, object-oriented, and logic programming paradigms.[1]

- Formalize and Implement Type Systems: Formally describe type systems and implement both type checking and type inference algorithms.[1]

Course Structure and Assessment

The course is structured to provide a balance of theoretical knowledge and practical application. Student performance is evaluated through a combination of programming and written assignments.

Assessment Methodology

A summary of the assessment components and their respective weightings is provided in the table below.

Assessment Component	Description
Programming Assignments	Implementation of interpreters, type checkers, and other language features using OCaml.
Written Assignments	Application of logical systems and formal methods to programming language design.

Note: Specific weightings for each assignment are typically provided in the detailed course schedule.

Experimental Protocols: Assignment Methodologies

The assignments in this course are designed to provide hands-on experience with the concepts taught in lectures.

Programming Assignments Protocol:

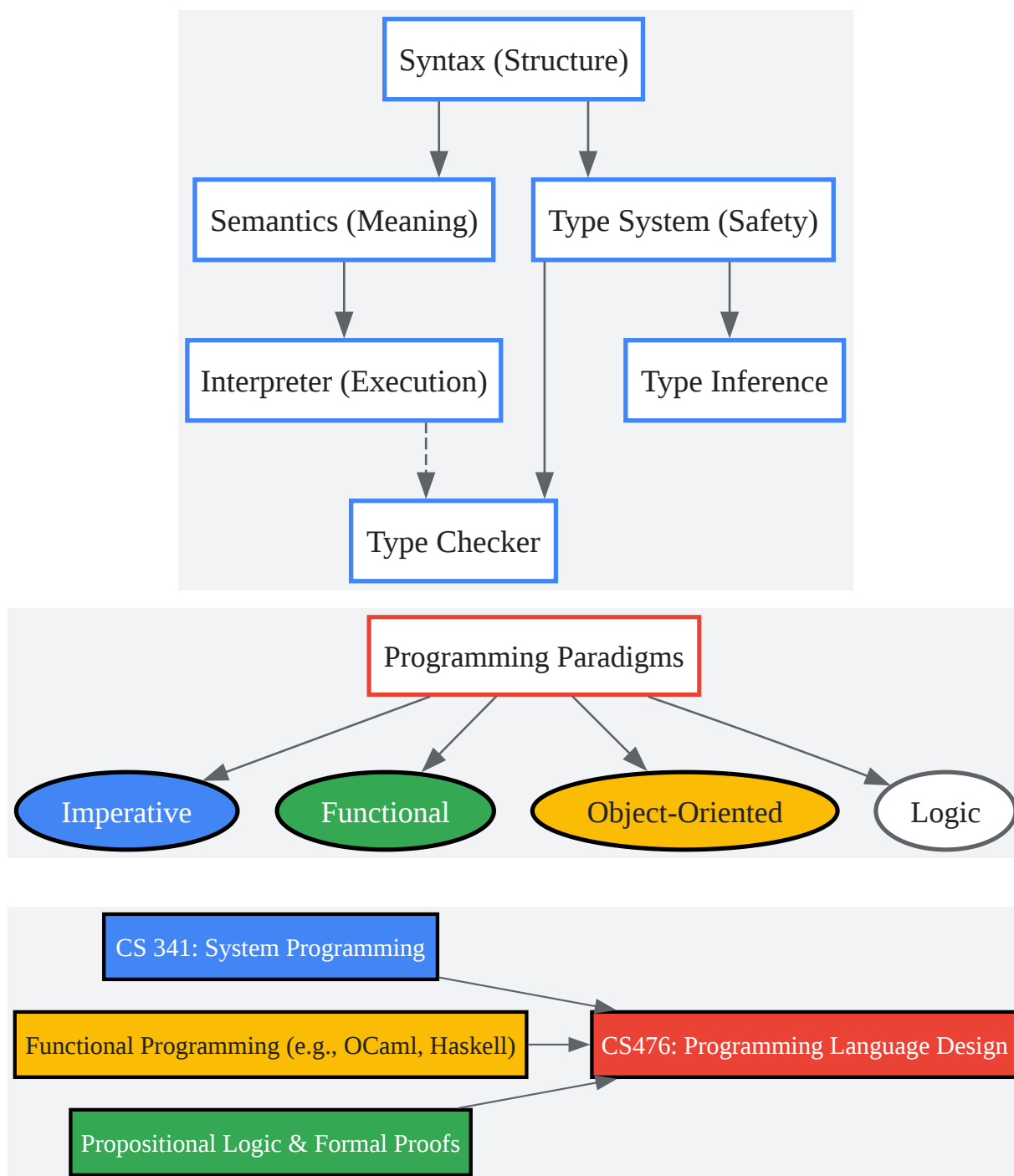- Specification Review: A detailed specification of a programming language feature is provided.

- Implementation in OCaml: Students implement the specified feature, such as an interpreter or a type checker, using the OCaml programming language.

- Initial Submission and Feedback: The initial implementation is submitted for review and feedback.

- Revision and Final Submission: Students incorporate the feedback to refine their implementation for the final submission.

Written Assignments Protocol:

- Problem Statement: A problem related to the logical or mathematical foundations of programming languages is presented.

- Formal Analysis: Students apply formal methods and logical systems to analyze and solve the problem.

- Submission: The formal written analysis is submitted for evaluation.

Key Conceptual Frameworks

The course covers several fundamental concepts in programming language design. The relationships between these concepts can be visualized as a logical workflow.

Syntax (Structure)

Semantics (Meaning)

Type System (Safety)

Interpreter (Execution)

Type Inference

Type Checker

Programming Paradigms

Imperative

Functional

Object-Oriented

Logic

CS 341: System Programming

Functional Programming (e.g., OCaml, Haskell)

CS476: Programming Language Design

Propositional Logic & Formal Proofs

Click to download full resolution via product page

References

- 1. CS 476: Programming Language Design · Syllabus [cs.uic.edu]
- To cite this document: BenchChem. [CS476 course syllabus and learning objectives]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1669646#cs476-course-syllabus-and-learning-objectives]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade?   Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com